

Comparative Guide: Mass Spectrometry Fragmentation of -Butyl-2- aminobenzenesulfonamide

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Compound of Interest

Compound Name: 2-amino-N-
butylbenzenesulfonamide

CAS No.: 436095-51-1

Cat. No.: B1275190

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Executive Summary & Compound Profile

Subject:

-butyl-2-aminobenzenesulfonamide (CAS: Derivative of 2-aminobenzenesulfonamide)

Molecular Formula:

Exact Mass: 228.09 Da Target Audience: Analytical Scientists, Medicinal Chemists, DMPK Researchers.

This guide compares the mass spectrometric behavior of

-butyl-2-aminobenzenesulfonamide (Target) against its structural analog

-butylbenzenesulfonamide (Control). The presence of the ortho-amino group in the target compound introduces distinct "ortho-effect" fragmentation pathways absent in the control, serving as a critical diagnostic fingerprint for structural elucidation.

Comparison Overview

Feature	Target:	Alternative:
	-butyl-2-aminobenzenesulfonamide	-butylbenzenesulfonamide
Precursor Ion (ESI+)	229	214
Primary Mechanism	extrusion + Ortho-cyclization	Simple extrusion
Diagnostic Fragment	165 (Rearranged diamine)	150 (Rearranged amine)
Alkyl Loss	173 (Loss of butene via H-shift)	158 (Loss of butene)

Technical Methodology: ESI-MS/MS vs. EI-MS

To accurately characterize this sulfonamide, the choice of ionization technique dictates the observed fragmentation landscape.

A. Electrospray Ionization (ESI-MS/MS)[2]

- Mechanism: Soft ionization yields even-electron ions (). Fragmentation is driven by Collision-Induced Dissociation (CID).[1]
- Why it is preferred: Sulfonamides are polar. ESI provides a stable molecular ion, essential for pharmacokinetic studies.
- Key Behavior: Protonation occurs preferentially on the sulfonamide nitrogen or the aniline nitrogen.[2] The ortho-amino group facilitates intramolecular hydrogen bonding, stabilizing specific transition states.

B. Electron Impact (EI-MS)

- Mechanism: Hard ionization (70 eV) yields radical cations (

).

- Limitation: Often leads to excessive fragmentation, obliterating the molecular ion.[3] The radical site initiates different alpha-cleavage pathways compared to the charge-remote fragmentation seen in ESI.

“

Recommendation: This guide focuses on ESI-MS/MS (Positive Mode) as the industry standard for drug metabolite identification.

Detailed Fragmentation Analysis

Pathway A: The Sulfonamide Rearrangement (Extrusion)

The hallmark of aromatic sulfonamide fragmentation is the extrusion of (64 Da). This is not a simple bond cleavage but a rearrangement where the -substituent migrates to the aromatic ring.

- Mechanism: The sulfonamide oxygen or the aromatic ring attacks the -butyl group, followed by loss.
- Target Compound (229): Loss of yields 165.
 - Structure:

-butyl-o-phenylenediamine derivative.

- Control Compound (

214): Loss of

yields

150.

- Structure:

-butylaniline.

Pathway B: The Ortho-Effect (Unique to Target)

The ortho-amino group (

) is not passive. It acts as an intramolecular nucleophile.

- Cyclization: The

lone pair can attack the sulfonyl sulfur or the carbon adjacent to the sulfonamide nitrogen.

- Ammonia Loss: In some high-energy collisions, interaction between the sulfonamide

and the ortho

can lead to loss of

(17 Da), yielding a benzisothiazole-like cation (

212).

Pathway C: Alkyl Chain Fragmentation

The

-butyl group undergoes characteristic alkyl cleavage.

- McLafferty-like Rearrangement: Transfer of a

-hydrogen from the butyl chain to the sulfonyl oxygen (or nitrogen), leading to the loss of butene (

, 56 Da).

◦ Target (

229):

(Protonated 2-aminobenzenesulfonamide).

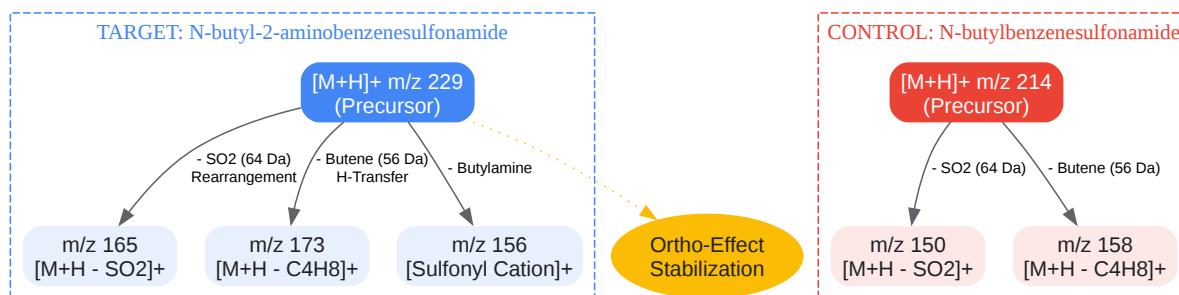
◦ Control (

214):

(Protonated benzenesulfonamide).

Visualization of Fragmentation Pathways[2][6][7][8]

The following diagram illustrates the divergent pathways between the Target and the Control, highlighting the diagnostic ions.



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Caption: Comparative fragmentation tree showing the shift in m/z values due to the ortho-amino group.

Experimental Protocol (Self-Validating)

To reproduce these data, use the following protocol. This workflow includes a "System Suitability Test" to ensure data integrity.

Step 1: Sample Preparation

- Stock Solution: Dissolve 1 mg of N-butyl-2-aminobenzenesulfonamide in 1 mL of Methanol (HPLC grade).

- Working Standard: Dilute 10

µL of stock into 990

µL of 50:50 Methanol:Water + 0.1% Formic Acid. Final concentration

100 µg/mL.

- Reasoning: Formic acid promotes protonation (), essential for positive mode ESI.

Step 2: Instrument Parameters (Q-TOF or Triple Quad)

- Source: ESI Positive Mode.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation).
- Collision Energy (CE): Ramp 10–40 eV.
 - Validation: At 10 eV, the parent ion (229) should be the base peak (>90% intensity). At 40 eV, the parent ion should be <10%, dominated by fragments 165 and 173.

Step 3: Data Acquisition & Validation

- Full Scan: Acquire

50–300 to confirm precursor purity.

- Product Ion Scan: Select

229.09 as the precursor.

- Validation Check:

- Verify the presence of the

173 peak.

- Logic: If

173 is absent, the alkyl chain may not be butyl, or the ionization energy is too low to trigger the McLafferty rearrangement.

Summary Data Table

Fragment Ion ()	Identity	Mechanism	Relative Abundance (Est.)
229		Protonated Molecule	100% (Low CE)
173		Loss of Butene (McLafferty)	40-60%
165		Extrusion (Rearrangement)	30-50%
156		Cleavage of S-N bond	10-20%
92		Aniline Fragment (Secondary)	<10%

References

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